

# 1,2-Diphenylpropane molecular formula and weight

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## Compound of Interest

Compound Name: 1,2-Diphenylpropane

Cat. No.: B1197580

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An in-depth analysis of **1,2-Diphenylpropane**, a diphenylethane derivative, reveals its fundamental chemical properties. This compound, identified by the CAS number 5814-85-7, is structurally defined as a 1,2-dihydrostilbene with a methyl group substitution at position 1.[1][2][3]

## Molecular Composition and Weight

The elemental composition and molecular weight are critical parameters in the fields of chemical research and drug development. For **1,2-Diphenylpropane**, these values are well-established.[1][2][4] The molecular formula is C15H16.[1][2][4] Its molecular weight is approximately 196.29 g/mol .[1][2][4]

Property	Value
Molecular Formula	C15H16[1][2][4]
Molecular Weight	196.29 g/mol [1][2][4]
IUPAC Name	1-phenylpropan-2-ylbenzene[1][2]
CAS Number	5814-85-7[1][2]

## Structural Information

The structure of **1,2-Diphenylpropane** consists of a propane chain with two phenyl groups attached at the first and second carbon atoms. This arrangement leads to its systematic name, 1-phenylpropan-2-ylbenzene.[\[1\]](#)[\[2\]](#)

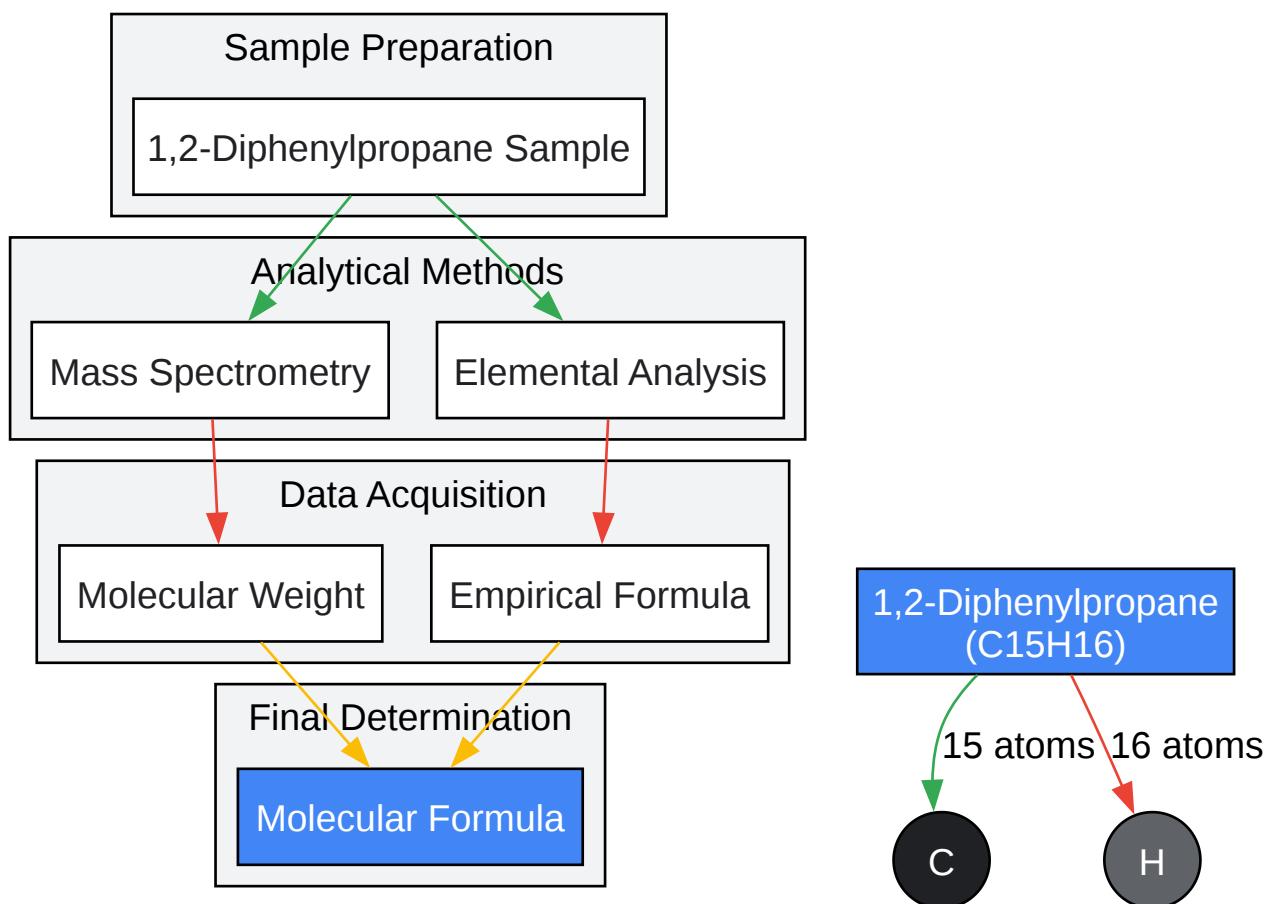
## Experimental Protocols

The determination of the molecular formula and weight of a compound like **1,2-Diphenylpropane** typically involves a combination of mass spectrometry and elemental analysis.

**Mass Spectrometry:** This technique is used to measure the mass-to-charge ratio of ions. The molecular ion peak in the mass spectrum provides the molecular weight of the compound. High-resolution mass spectrometry can yield the exact mass, which helps in determining the molecular formula.[\[2\]](#)

**Elemental Analysis:** This method determines the percentage composition of elements (like carbon and hydrogen) in a sample. The empirical formula can be calculated from these percentages, and in conjunction with the molecular weight from mass spectrometry, the molecular formula can be definitively established.

Below is a conceptual workflow for the determination of the molecular formula and weight.

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## References

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- 2. 1,2-Diphenylpropane | C15H16 | CID 22068 - PubChem [pubchem.ncbi.nlm.nih.gov]
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